

InCl₃ catalyst efficiency comparison studies

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Compound Focus: Indium dichloride

CAS No.: 13465-11-7

Cat. No.: S1510343

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Key Advantages of InCl₃ as a Catalyst

The following table outlines the general properties that make InCl₃ a favorable catalyst, especially when compared to more traditional Lewis acids [1] [2] [3].

Feature	Description & Comparative Advantage
Moisture Tolerance	Stable in water and moisture; does not require strictly anhydrous conditions, unlike traditional Lewis acids (e.g., AlCl ₃ , TiCl ₄ , BF ₃) [1] [2].
Low Toxicity	Considered nontoxic and is readily available, making it a safer and more practical choice [2].
Catalytic Activity	Highly efficient catalyst enabling various organic transformations under mild reaction conditions with high yields [1] [2] [4].
Recyclability	Can be recycled and reused in some reaction systems, contributing to greener chemistry practices [2] [4].

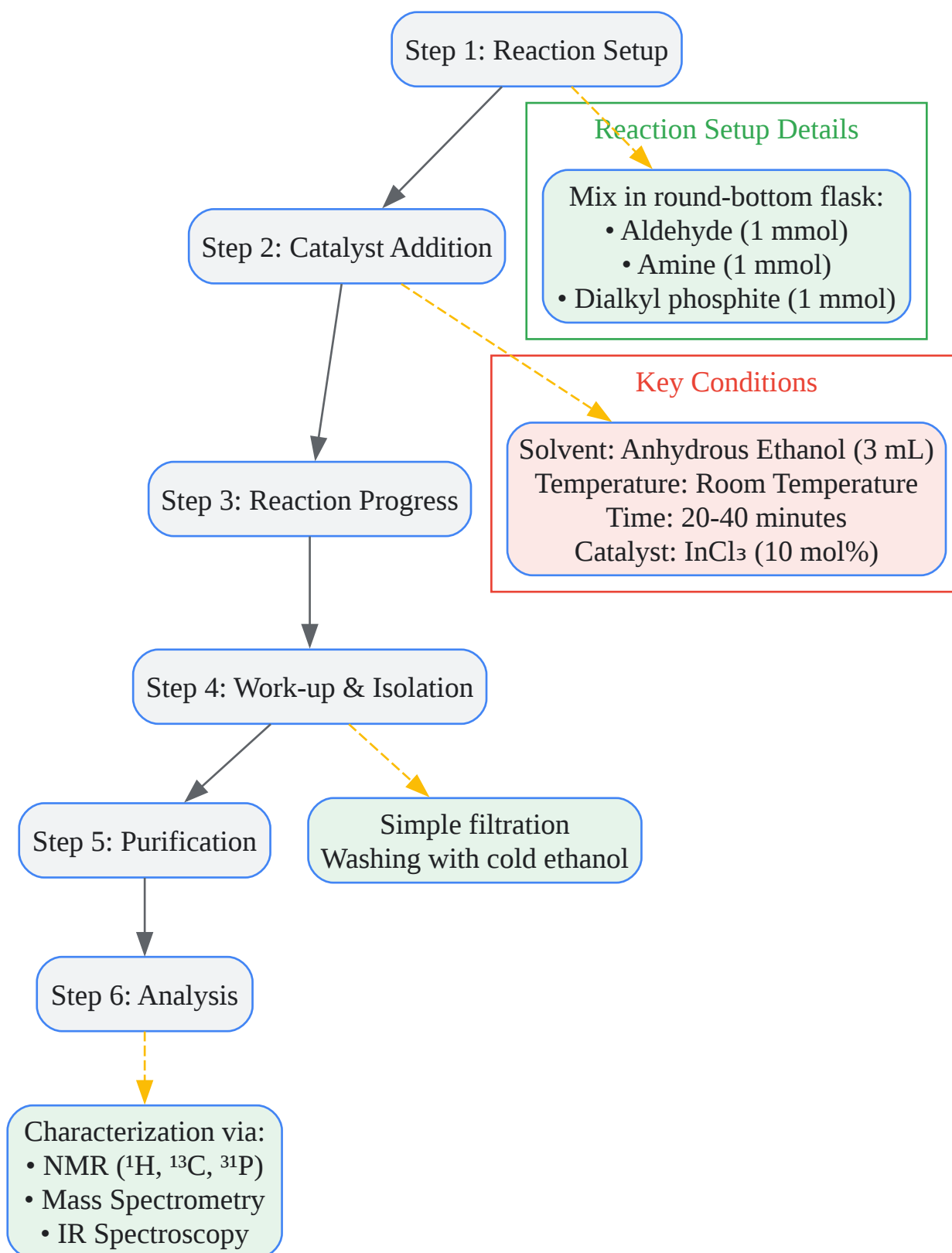
Performance in Specific Synthetic Reactions

The table below provides quantitative data and conditions for specific reactions catalyzed by InCl₃, as documented in the literature.

Reaction Type	Product Synthesized	Key Conditions (Catalyst Load, Solvent, etc.)	Reported Outcome
Biginelli Reaction [2] [3]	Dihydropyrimidin-2(1H)-ones	10 mol% InCl ₃ , Ethanol, 80°C	Good to excellent yields
Aza-Diels-Alder [2] [3]	Tetrahydroquinolines	10-20 mol% InCl ₃ , Acetonitrile or Water	Good to excellent yields , with high cis-diastereoselectivity
Kabachnik-Fields [4]	α-Aminophosphonates	10 mol% InCl ₃ , Ethanol, Room Temperature	High yields (87-95%) , short reaction times, simple work-up
Oxazoline Synthesis [5]	2-Oxazolines	Catalytic InCl ₃ , Reflux / MW / Ultrasonic	Improved yields, reduced reaction times under MW/ultrasound
Cycloisomerization [6]	Nonconjugated Dienes	Catalytic InCl ₃ , Acetonitrile	Key mechanistic insight: InCl₂⁺ identified as the active catalytic species

Experimental Protocol Example

To illustrate a typical methodology, here is a simplified workflow for the InCl₃-catalyzed synthesis of α-aminophosphonates, a relevant reaction for drug development [4].

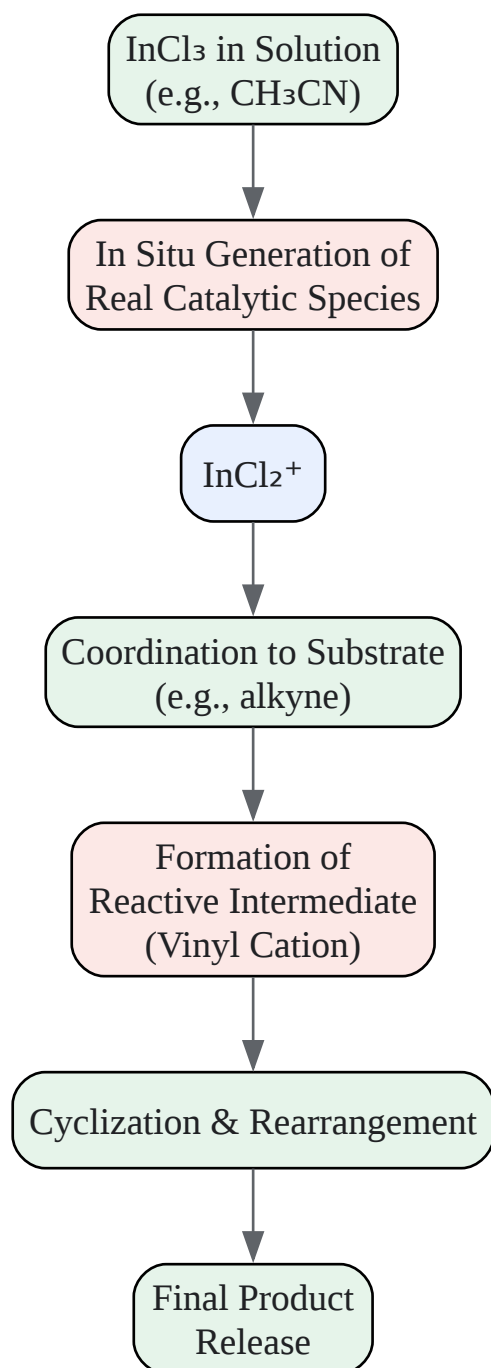


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Title: Experimental Workflow for α -Aminophosphonate Synthesis

Insights on Catalytic Mechanism

A combined DFT and experimental study provided a deeper insight into the nature of the active catalyst, which is crucial for understanding its efficiency [6].



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Title: Identified Catalytic Cycle of InCl_3

This finding that InCl_2^+ is the true catalytic species in certain reactions suggests that other transformations catalyzed by In(III) salts might also involve similar cationic species, which can be a critical factor in its high activity [6].

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